

Fungicide Properties and Persistence Data

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Compound Focus: Orysastrobin

CAS No.: 248593-16-0

Cat. No.: S636842

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Orysastrobin is a strobilurin fungicide used primarily in rice cultivation to control blast and other fungal pathogens [1]. The following table summarizes its key environmental fate properties:

Property	Value	Interpretation / Significance
Soil DT ₅₀ (Field)	55 days [1]	Moderately persistent. The time for 50% of the substance to degrade in the field.
Soil DT ₅₀ (Lab)	55 days [1]	Consistent laboratory-measured degradation rate.
Water Solubility	80.6 mg/L (at 20 °C, pH 7) [1]	Moderate solubility, potential for movement in water.
Mobility	Mobile [1]	Can leach to groundwater.
General Biodegradability	No data [1]	Public data on inherent biodegradability is lacking.

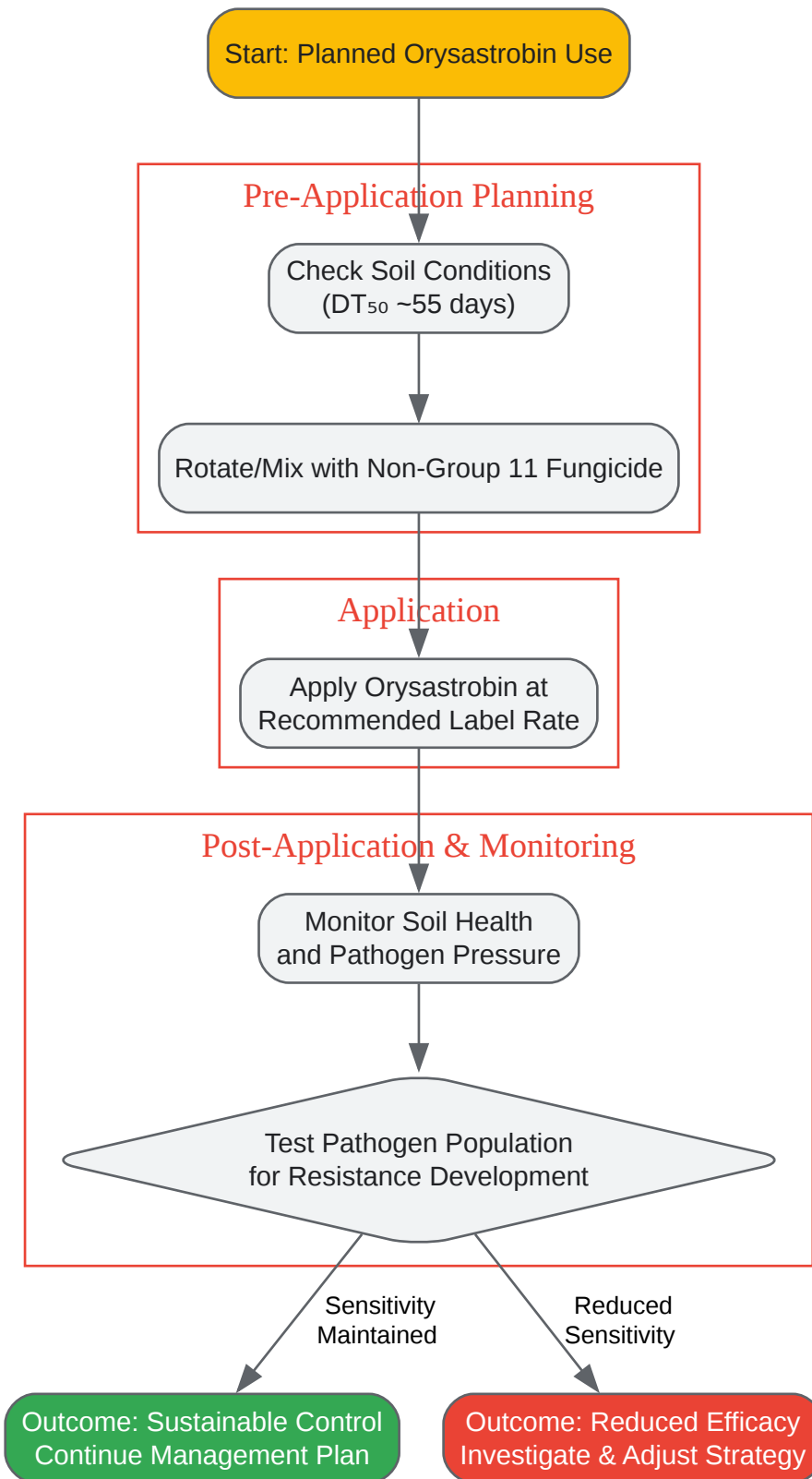
Management and Best Practices

While direct remediation protocols are not established in the available literature, you can manage its persistence and reduce environmental impact through the following application and resistance management strategies:

- **Adhere to Label Instructions:** Follow the manufacturer's recommended dosage, application timing, and frequency to prevent unnecessary accumulation [2].
- **Implement Fungicide Rotation:** Rotate or mix **orysastrobin** with fungicides from different FRAC (Fungicide Resistance Action Committee) groups. **Orysastrobin** is a **QoI fungicide (FRAC Group 11)**, which is considered at high risk for resistance. Rotating with multi-site inhibitors (e.g., protectant fungicides like mancozeb) can be particularly effective [2].
- **Employ Integrated Pest Management (IPM):** Combine fungicide use with cultural, biological, and physical control measures to reduce dependency on chemical controls [2] [3].
- **Monitor for Resistance:** Regularly test pathogen populations for shifts in sensitivity. A gradual reduction in efficacy can signal the development of resistance [2].

Experimental Workflow for Soil Management

The diagram below outlines a strategic workflow for managing **orysastrobin** use and assessing its impact, based on established agricultural practices.



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Soil Management and Resistance Monitoring Workflow: This diagram illustrates a recommended workflow integrating application planning and resistance monitoring to manage the persistence of **orysastrobin**.

Frequently Asked Questions

What is the primary metabolic pathway of orysastrobin in the environment? The available public data from the University of Hertfordshire's database states that **orysastrobin** is "not generally susceptible to hydrolysis," but does not provide detailed information on its primary metabolic pathway or breakdown products [1].

Are there any documented cases of microbial bioremediation for orysastrobin? The search results do not contain any specific information on microbial strains or bioremediation techniques proven to accelerate the degradation of **orysastrobin** in soil.

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References

1. Orysastrobin - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Fungicide Resistance Management | Oklahoma State University [extension.okstate.edu]
3. Orysastrobin Market Key Highlights, Growth, Strategic ... [linkedin.com]

To cite this document: Smolecule. [Fungicide Properties and Persistence Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b636842#reducing-orysastrobin-soil-persistence>]

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